

Technical Guide: 3-Iodo-1-methyl-1H-indazol-4-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Iodo-1-methyl-1H-indazol-4-ol

CAS No.: 1823931-40-3

Cat. No.: B11850530

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Part 1: Executive Summary & Chemical Identity[1]

3-Iodo-1-methyl-1H-indazol-4-ol is a high-value heterocyclic building block used primarily in the discovery of kinase inhibitors (e.g., FGFR, VEGFR, and Aurora kinase families).[1][2] Its structural uniqueness lies in its bifunctional nature: it possesses an electrophilic handle at the C3 position (iodide) suitable for cross-coupling reactions, and a nucleophilic handle at the C4 position (hydroxyl), allowing for etherification or further derivatization to tune solubility and steric fit within ATP-binding pockets.[2]

This guide details the physicochemical properties, validated synthetic pathways, and medicinal chemistry applications of this compound, designed for researchers requiring high-purity intermediates for structure-activity relationship (SAR) studies.[2]

Chemical Specifications

Property	Specification
CAS Number	1823931-40-3
IUPAC Name	3-Iodo-1-methyl-1H-indazol-4-ol
Molecular Formula	C ₈ H ₇ IN ₂ O
Molecular Weight	274.06 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM
pKa (Calculated)	~9.2 (Phenolic OH)
SMILES	<chem>CN1N=C(I)C2=C(O)C=CC=C21</chem>
Key Precursor	1-Methyl-1H-indazol-4-ol (CAS 144528-23-4)

Part 2: Synthetic Methodology & Protocols[1][2]

The synthesis of **3-iodo-1-methyl-1H-indazol-4-ol** requires precise regiochemical control.[1][2] The most robust route involves the direct electrophilic iodination of the 1-methyl-1H-indazol-4-ol scaffold.[1][2] This approach avoids the regioselectivity issues associated with methylating 3-iodo-1H-indazol-4-ol, which often yields mixtures of N1 and N2 isomers.[1][2]

Reaction Logic

The C3 position of the indazole ring is the most electron-rich site, making it highly susceptible to electrophilic aromatic substitution (EAS).[2] However, the presence of the electron-donating hydroxyl group at C4 activates the benzene ring (specifically C5 and C7).[2] To ensure exclusive C3-iodination, mild conditions and controlled stoichiometry are required to prevent over-iodination on the benzenoid ring.[1][2]

Validated Protocol: Direct Iodination

Objective: Synthesis of **3-iodo-1-methyl-1H-indazol-4-ol** from 1-methyl-1H-indazol-4-ol.

Reagents:

- Substrate: 1-Methyl-1H-indazol-4-ol (1.0 eq)
- Iodinating Agent: N-Iodosuccinimide (NIS) (1.05 eq) or I₂/KOH (1.1 eq)[1][2]
- Solvent: Acetonitrile (ACN) or DMF[1][2]
- Temperature: 0°C to Room Temperature (RT)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried round-bottom flask with 1-Methyl-1H-indazol-4-ol (10 mmol, 1.48 g) and dissolve in anhydrous Acetonitrile (50 mL). Ensure the system is under an inert atmosphere (N₂ or Ar).[2][3]
- Addition: Cool the solution to 0°C. Slowly add N-Iodosuccinimide (NIS) (10.5 mmol, 2.36 g) portion-wise over 15 minutes. Note: Slow addition prevents localized high concentrations that could lead to di-iodination.[1][2]
- Reaction: Allow the mixture to warm to RT naturally and stir for 2–4 hours.
 - Self-Validation Check: Monitor by TLC (50% EtOAc/Hexane) or LC-MS.[1][2] The starting material (M+H 149) should disappear, replaced by the product peak (M+H 275).
- Quench: Dilute the reaction mixture with EtOAc (100 mL) and wash with 10% aqueous sodium thiosulfate (Na₂S₂O₃) to remove excess iodine/succinimide byproducts.
- Workup: Wash the organic layer with brine, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, gradient 0–40% EtOAc in Hexanes).

Yield Expectation: 85–92% isolated yield.

Alternative Route: Demethylation Strategy

If the 4-hydroxy precursor is unavailable, the synthesis can proceed from 3-iodo-4-methoxy-1-methyl-1H-indazole using Boron Tribromide (BBr₃) in DCM at -78°C to 0°C.[1][2] This route is

longer but offers higher protection for the phenol during harsh upstream steps.

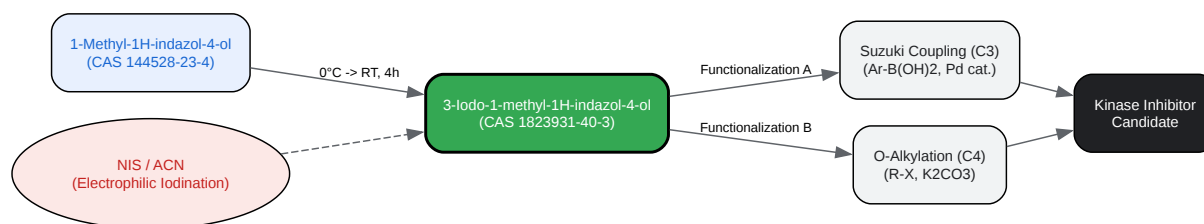
Part 3: Medicinal Chemistry Applications[1][6][7] Structural Utility (SAR)

In drug discovery, the **3-iodo-1-methyl-1H-indazol-4-ol** scaffold serves as a "linchpin" intermediate.[1][2]

- C3-Iodine: Enables Suzuki-Miyaura coupling to introduce aryl/heteroaryl groups, extending into the hydrophobic pocket of kinase enzymes.[1][2]
- C4-Hydroxyl: Allows for the attachment of solubilizing chains (e.g., morpholine/piperazine linkers) or hydrogen-bond acceptors via Mitsunobu or alkylation reactions.[1][2]

Workflow Visualization

The following diagram illustrates the synthetic flow and downstream functionalization logic.



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Caption: Synthetic pathway from precursor to final kinase inhibitor candidate, highlighting the bifunctional utility of the core.

Part 4: Safety & Handling (E-E-A-T)[2]

- Hazard Identification: As a halogenated heterocycle, treat as a potential skin and eye irritant (H315, H319). The iodine content makes it light-sensitive.[1][2]

- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent oxidative degradation or deiodination. Protect from light.[1]
- Stability: Stable under standard laboratory conditions but may decompose upon prolonged exposure to strong acids or bases at elevated temperatures.[1]

Part 5: References

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- To cite this document: BenchChem. [Technical Guide: 3-Iodo-1-methyl-1H-indazol-4-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11850530/docs#technical-guide-3-iodo-1-methyl-1h-indazol-4-ol]

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